An In-depth Technical Guide to the MgO-Al_2O_3 Binary Phase Diagram

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Compound of Interest

Compound Name:	*Aluminum magnesium oxide*
CAS No.:	*11137-98-7*
Cat. No.:	*B083808*

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This technical guide provides a comprehensive overview of the magnesium oxide (MgO) - aluminum oxide (Al_2O_3) binary system, a critical phase diagram in materials science and ceramics. Understanding the phase relationships in this system is fundamental for the development of advanced refractory materials, high-performance ceramics, and various industrial applications.

Introduction to the MgO-Al_2O_3 System

The MgO-Al_2O_3 system is characterized by the presence of three key solid phases: periclase (a solid solution of Al_2O_3 in MgO), corundum (α-Al_2O_3), and spinel ($MgAl_2O_4$), a congruently melting compound.[1][2] The interactions and transformations between these phases at different temperatures and compositions are crucial for controlling the microstructure and properties of materials derived from this system.

Phases and Their Characteristics

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- Periclase (MgO solid solution): This phase is based on the cubic crystal structure of MgO (periclase). It can dissolve a limited amount of Al_2O_3.
- Corundum (α-Al_2O_3): This is the stable form of aluminum oxide, possessing a rhombohedral crystal structure. It exhibits negligible solid solubility of MgO.
- Spinel ($MgAl_2O_4$): A compound with a cubic crystal structure, spinel is a key feature of this phase diagram.[3] It melts congruently at a high temperature and forms extensive solid solutions, particularly on the alumina-rich side at elevated temperatures.[4][5]

Quantitative Data Summary

The following table summarizes the critical quantitative data for the MgO-Al_2O_3 binary system.

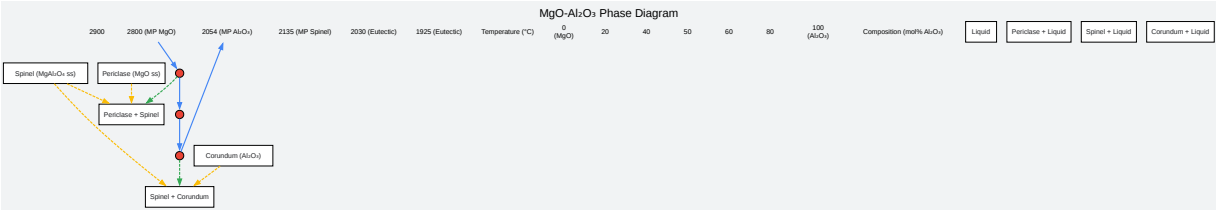
Feature	Temperature (°C)	Composition (mol% Al_2O_3)	Composition (wt% Al_2O_3)
Melting Point of MgO	2800	0	0
Melting Point of Al_2O_3	2054	100	100
Congruent Melting of Spinel ($MgAl_2O_4$)	~2135	50	~68
MgO-Spinel Eutectic	~2030	~35	~52
Al_2O_3-Spinel Eutectic	~1925	~65	~78

Note: The exact values for eutectic and congruent melting points can vary slightly between different literature sources.[1][6][7]

Phase Diagram Visualization

The phase relationships in the MgO-Al_2O_3 system are best understood through its phase diagram.

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Caption: A schematic representation of the MgO-Al_2O_3 binary phase diagram.

Invariant Reactions

The MgO-Al_2O_3 system exhibits two eutectic reactions and one congruent melting point:

- MgO-Spinel Eutectic: At approximately 2030°C, a liquid of eutectic composition (~35 mol% Al_2O_3) is in equilibrium with two solid phases: periclase and spinel. The reaction upon cooling is: Liquid ⇌ Periclase (MgO ss) + Spinel ($MgAl_2O_4$ ss)[8]
- Al_2O_3-Spinel Eutectic: At roughly 1925°C, a liquid of eutectic composition (~65 mol% Al_2O_3) coexists with solid spinel and corundum. The reaction upon cooling is: Liquid ⇌ Spinel ($MgAl_2O_4$ ss) + Corundum (Al_2O_3)

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- Congruent Melting of Spinel: The spinel ($MgAl_2O_4$) phase with a 1:1 molar ratio of MgO to Al_2O_3 melts and solidifies at a single temperature, approximately 2135°C, without changing composition.[9] Liquid (50 mol% Al_2O_3) ⇌ Spinel ($MgAl_2O_4$)

Experimental Determination of the Phase Diagram

The determination of the MgO-Al_2O_3 phase diagram has been accomplished through various experimental techniques, primarily focused on thermal analysis and microstructural characterization.

Experimental Workflow:



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Caption: A generalized workflow for the experimental determination of a ceramic phase diagram.

Detailed Methodologies:

- Sample Preparation:
  - Starting Materials: High-purity (>99.9%) MgO and Al_2O_3 powders are used as starting materials.
  - Mixing: Powders of desired compositions are precisely weighed and intimately mixed to ensure homogeneity. This is often achieved through ball milling in a suitable medium (e.g., ethanol).

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- Compaction: The mixed powders are uniaxially or isostatically pressed into pellets to ensure good particle contact for solid-state reactions.

- Equilibration and Quenching:
  - Heat Treatment: The pellets are heated in a high-temperature furnace (e.g., a tungsten mesh or graphite tube furnace) to the desired temperature and held for a sufficient time to reach thermodynamic equilibrium.
  - Quenching: To preserve the high-temperature phase assemblage, the samples are rapidly cooled (quenched) to room temperature. This can be done by dropping the sample into water, oil, or liquid nitrogen.

- Analytical Techniques:
  - Differential Thermal Analysis (DTA) / Differential Scanning Calorimetry (DSC): These techniques are used to detect thermal events such as melting, eutectic, and peritectic reactions by measuring the temperature difference or heat flow between a sample and a reference material as a function of temperature.
  - X-Ray Diffraction (XRD): XRD is employed to identify the crystalline phases present in the quenched samples. By analyzing samples quenched from different temperatures, the phase boundaries can be determined.
  - Scanning Electron Microscopy (SEM) and Electron Probe Microanalysis (EPMA): These techniques are used to observe the microstructure of the quenched samples and to determine the chemical composition of the individual phases present. This is crucial for establishing the solid solubility limits and the compositions of phases involved in invariant reactions.

Conclusion

The MgO-Al_2O_3 phase diagram is a cornerstone of ceramic science, providing essential information for the design and processing of a wide range of materials. A thorough understanding of its features, including the stable phases, invariant reactions, and solubility limits, is indispensable for researchers and professionals working with these oxides. The

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experimental protocols outlined provide a basis for the continued refinement and understanding of this and other complex ceramic systems.

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